

physical and chemical properties of Bis(2-butoxyethyl) Phthalate-d4

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Compound of Interest

Compound Name: *Bis(2-butoxyethyl) Phthalate-d4*

Cat. No.: *B586600*

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An In-depth Technical Guide to Bis(2-butoxyethyl) Phthalate-d4

This technical guide provides a comprehensive overview of the physical and chemical properties of **Bis(2-butoxyethyl) Phthalate-d4**, a deuterated analogue of Bis(2-butoxyethyl) Phthalate. This document is intended for researchers, scientists, and drug development professionals who utilize this compound as an internal standard or for other analytical purposes.

Chemical Identity and Composition

Bis(2-butoxyethyl) Phthalate-d4 is a stable, isotopically labeled form of Bis(2-butoxyethyl) Phthalate, where four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantification of the parent compound in various matrices using mass spectrometry-based methods.

Identifier	Value	Citation
Chemical Name	bis(2-butoxyethyl) 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate	[1] [2]
CAS Number	1398065-96-7	[3]
Molecular Formula	C ₂₀ H ₂₆ D ₄ O ₆	[3]
Molecular Weight	370.47 g/mol	[3]
Accurate Mass	370.22934566 Da	[2]
Isotopic Purity	Typically ≥ 99 atom % D	
Chemical Purity	Typically ≥ 97%	

Physical and Chemical Properties

Detailed experimental data for the physical properties of **Bis(2-butoxyethyl) Phthalate-d4** are not readily available. However, the physical properties of its non-deuterated analogue, Bis(2-butoxyethyl) Phthalate (CAS No. 117-83-9), are expected to be very similar and are provided below for reference.

Property	Value	Citation
Appearance	Colorless liquid	[4]
Melting Point	-55 °C	[5]
Boiling Point	270 °C at 22 mmHg	[5]
Density	~1.06 g/cm ³	[5]
Solubility	Slightly soluble in chloroform and methanol. Very low solubility in water (<0.3 g/L).	
Stability	Stable under recommended storage conditions. Noted to be "fast to light".	[6]
Storage	Recommended storage at 2-8°C in a refrigerator.	[7]

Experimental Protocols

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

Bis(2-butoxyethyl) Phthalate-d4 is primarily used as an internal standard for the quantification of Bis(2-butoxyethyl) Phthalate and other phthalates by GC-MS. The following is a representative analytical method.

Instrumentation:

- Gas Chromatograph: Agilent 6890 or equivalent
- Mass Spectrometer: Agilent 5973 or equivalent
- GC Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or similar 5% phenyl-methylpolysiloxane column.

GC Conditions:

- Injector Temperature: 280°C
- Injection Mode: Splitless
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute
 - Ramp 1: 20°C/min to 280°C
 - Hold at 280°C for 5 minutes

Mass Spectrometer Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - Quantification Ion for Bis(2-butoxyethyl) Phthalate: m/z 149
 - Quantification Ion for **Bis(2-butoxyethyl) Phthalate-d4**: m/z 153
 - Qualifier Ions: To be selected based on the mass spectrum of the standards.

Sample Preparation:

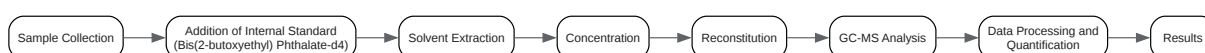
A detailed sample preparation protocol will depend on the matrix being analyzed (e.g., environmental samples, biological fluids, consumer products). A general approach involves extraction of the analytes from the sample using a suitable organic solvent, followed by concentration and reconstitution in a solvent compatible with GC-MS analysis. The internal

standard, **Bis(2-butoxyethyl) Phthalate-d4**, should be added to the sample at the beginning of the extraction process to account for any losses during sample preparation and analysis.

Mandatory Visualizations

Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of phthalates using GC-MS with an internal standard.



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Caption: General workflow for phthalate analysis using GC-MS.

Stability and Storage

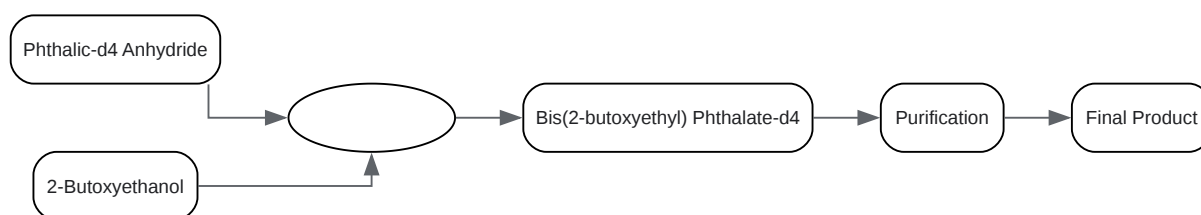
Proper handling and storage are crucial to maintain the integrity of deuterated standards.

- **Storage:** **Bis(2-butoxyethyl) Phthalate-d4** should be stored in a tightly sealed container, protected from light, in a refrigerator at 2-8°C.[7]
- **Handling:** As with any chemical, appropriate personal protective equipment (gloves, lab coat, safety glasses) should be worn when handling this compound. Work should be conducted in a well-ventilated area. Phthalates are common laboratory contaminants, so care must be taken to avoid cross-contamination of samples and standards.[8]
- **Stability:** The compound is generally stable under the recommended storage conditions. Long-term stability studies for the deuterated compound are not widely published, but the non-deuterated analogue is known to be "fast to light," suggesting that protection from light is important.[6]

Synthesis

A common method for the synthesis of phthalate esters is the esterification of phthalic anhydride with the corresponding alcohol. For **Bis(2-butoxyethyl) Phthalate-d4**, this would

involve the reaction of deuterated phthalic anhydride (phthalic-d4 anhydride) with 2-butoxyethanol. The deuterated starting material can be synthesized through various established deuteration methods.



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Caption: A plausible synthetic pathway for **Bis(2-butoxyethyl) Phthalate-d4**.

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